

2,4-Dichlorobenzenesulfonyl chloride safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2,4-Dichlorobenzenesulfonyl chloride

Cat. No.: B102000

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Technical Guide: Safe Handling and Use of 2,4-Dichlorobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and experimental considerations for **2,4-Dichlorobenzenesulfonyl chloride**. The information is intended to support laboratory safety and procedural planning for professionals in research and development.

Chemical and Physical Properties

2,4-Dichlorobenzenesulfonyl chloride is a white to off-white crystalline solid.^[1] It is a heterocyclic building block used in the synthesis of various organic compounds, including those with potential therapeutic applications.^{[2][3]}

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 16271-33-3 | [2] |
| Molecular Formula | C ₆ H ₃ Cl ₃ O ₂ S | [2] |
| Molecular Weight | 245.51 g/mol | [2] |
| Appearance | Solid, white to off-white crystalline powder | [1][2] |
| Melting Point | 54-58 °C | [2] |
| Boiling Point | 308.4 °C at 760 mmHg | [2] |
| Flash Point | 140.3 °C | [2] |
| Solubility | Insoluble in water. Soluble in DMF (15 mg/ml), DMSO (10 mg/ml), and Ethanol (25 mg/ml). | [1][3] |

Safety Data and GHS Classification

2,4-Dichlorobenzenesulfonyl chloride is classified as a hazardous substance. It is crucial to understand its GHS classification to ensure safe handling.

| Hazard Class | GHS Classification | Hazard Statement | Signal Word | Pictogram | Reference(s) |
|-----------------------------------|--------------------|---|-------------|---|--------------|
| Skin Corrosion/Irritation | Category 1B/1C | H314: Causes severe skin burns and eye damage | Danger | [2] [4] | |
| Serious Eye Damage/Eye Irritation | Category 1 | H318: Causes serious eye damage | Danger | [4] | |
| Corrosive to Metals | Category 1 | H290: May be corrosive to metals | Warning | [5] | |

Handling and Storage Precautions

Proper handling and storage are paramount to minimize risks associated with **2,4-Dichlorobenzenesulfonyl chloride**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when working with this compound.

| PPE Type | Specification | Reference(s) |
|--------------------------|--|--------------|
| Eye/Face Protection | Tightly fitting safety goggles and a face shield are essential. | [2] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves before each use. | [2] |
| Skin and Body Protection | A chemical-resistant lab coat or apron is necessary. For larger quantities, impervious clothing should be considered. | [2] |
| Respiratory Protection | All work should be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits, a suitable respirator must be used. | [2] |

Safe Handling Practices

Safe Handling Workflow

Handling Guidelines:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[2]
- Use only in a well-ventilated area, preferably a chemical fume hood.[2]
- Wash hands thoroughly after handling.[2]
- It is moisture-sensitive; handle under inert gas and protect from moisture.[5][6]

Storage Conditions

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]
- Store locked up.[2]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]

Emergency Procedures

First-Aid Measures

| Exposure Route | First-Aid Procedure | Reference(s) |
|----------------|---|--------------|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately. | [2] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately. | [2] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention immediately. | [2] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately. | [2] |

Accidental Release Measures

Spill Response Workflow

Spill Cleanup:

- Evacuate: Evacuate non-essential personnel from the area.^[7]
- Ventilate: Ensure adequate ventilation.
- Contain: Cover the spill with a dry, inert absorbent material such as sand, dry lime, or soda ash.^[7]
- Collect: Carefully scoop the absorbed material into a suitable container for disposal.
- Decontaminate: Decontaminate the spill area and any contaminated equipment.^[7]
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.^[2]

Experimental Protocols

2,4-Dichlorobenzenesulfonyl chloride is a valuable reagent in organic synthesis, particularly for the preparation of sulfonamides.

General Quenching Procedure for Sulfonyl Chlorides

Excess sulfonyl chloride must be carefully neutralized before workup and disposal.

Quenching Workflow

Methodology:

- Prepare a beaker with a sufficient volume of saturated aqueous sodium bicarbonate solution (at least 5-10 molar equivalents relative to the initial amount of sulfonyl chloride).
- Cool the sodium bicarbonate solution in an ice bath with stirring.
- Slowly and dropwise, add the reaction mixture containing the unreacted **2,4-Dichlorobenzenesulfonyl chloride** to the cold, stirred sodium bicarbonate solution.
- Be aware of vigorous gas (CO₂) evolution. The rate of addition must be controlled to prevent excessive foaming and overflow.

- Continue stirring the mixture in the ice bath for at least 30 minutes after the addition is complete to ensure full hydrolysis and neutralization.
- Verify that the pH of the aqueous layer is neutral or slightly basic using pH paper.
- The mixture can now be safely processed through standard aqueous extraction procedures.

Synthesis of 2-Anilino Substituted Nicotiny Arylsulfonylhydrazides

2,4-Dichlorobenzenesulfonyl chloride is a key reagent in the synthesis of nicotiny arylsulfonylhydrazides, which have shown potential as anticancer and antibacterial agents.^[2] A general procedure involves the reaction of a carbohydrazide with the sulfonyl chloride in a suitable solvent.

General Experimental Protocol (based on similar syntheses):

- **Dissolution:** Dissolve the appropriate 2-anilino nicotinyhydrazide in a suitable solvent (e.g., pyridine, dichloromethane) in a round-bottom flask equipped with a magnetic stirrer.
- **Cooling:** Cool the solution in an ice bath.
- **Addition of Sulfonyl Chloride:** Add **2,4-Dichlorobenzenesulfonyl chloride** portion-wise to the cooled and stirred solution.
- **Reaction:** Allow the reaction to proceed at a controlled temperature (e.g., 0 °C to room temperature) for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench any remaining sulfonyl chloride as described in the quenching protocol. The product is then typically isolated by precipitation, filtration, or extraction, followed by purification techniques such as recrystallization or column chromatography.

Note: For the specific, detailed experimental protocol for the synthesis of N'-1-[2-anilino-3-pyridyl]carbonyl-1-(2,4-dichlorobenzene)sulfonohydrazide, refer to the publication by Kamal A, et al. in Bioorg Med Chem. 2007 Jan 15;15(2):1004-13.^[2]

Toxicological and Ecological Information

- Toxicology: The toxicological properties of **2,4-Dichlorobenzenesulfonyl chloride** have not been fully investigated. Swallowing can lead to a strong caustic effect on the mouth and throat.[4] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[2]
- Ecology: This substance is considered slightly hazardous to water.[4] Do not let the product enter drains or watercourses.[7]

Transport Information

| Regulation | UN Number | Proper Shipping Name | Hazard Class | Packing Group | Reference(s) |
|-------------------|-----------|---|--------------|---------------|--------------|
| DOT / IATA / IMDG | 3261 | Corrosive solid, acidic, organic, n.o.s. (2,4-Dichlorobenzenesulfonyl Chloride) | 8 | II / III | [2][4] |

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the supplier and your institution's specific safety protocols. Always perform a thorough risk assessment before beginning any new experimental procedure.

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References

- 1. tandfonline.com [tandfonline.com]

- 2. Synthesis of a new class of 2-anilino substituted nicotinyl arylsulfonylhydrazides as potential anticancer and antibacterial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CAS#:77692-20-7 | 2-(4-methoxyanilino)pyridine-3-carbohydrazide | Chemsrcc [chemsrc.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. medchemexpress.com [medchemexpress.com]
- 7. AHMED KAMAL - Google Scholar [scholar.google.com]
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